

An In-depth Technical Guide to the Toxicological Data of Ethanesulfonate Compounds

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ethanesulfonate*

Cat. No.: *B1225610*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available toxicological data for **ethanesulfonate** compounds. The information is intended to serve as a resource for researchers, scientists, and professionals involved in drug development and chemical safety assessment. This document summarizes key toxicological endpoints, details relevant experimental methodologies, and visualizes a standard toxicological workflow.

Introduction to Ethanesulfonate Compounds

Ethanesulfonate compounds are a class of organic molecules characterized by an ethyl group attached to a sulfonate group ($-\text{SO}_3\text{H}$). The parent compound is ethanesulfonic acid, a colorless liquid.[1] Its salts and esters are widely used in various industrial and pharmaceutical applications. For instance, sodium **ethanesulfonate** is utilized as a buffering agent in biochemical research and as a counterion in pharmaceutical formulations to improve the solubility and stability of drug substances.[2] Ethyl **ethanesulfonate** is recognized as a potential genotoxic impurity and is used as a reagent in organic synthesis.[3] Given their diverse applications, a thorough understanding of their toxicological profiles is essential for risk assessment and safe handling.

Quantitative Toxicological Data

The following tables summarize the available quantitative toxicological data for various **ethanesulfonate** compounds. It is important to note that comprehensive toxicological data for

simple, unsubstituted **ethanesulfonates** like ethanesulfonic acid and its sodium salt are limited in publicly available literature. Much of the specific quantitative data pertains to more complex derivatives.

Table 1: Acute Toxicity Data for **Ethanesulfonate** Compounds

Compound	CAS Number	Test Species	Route of Administration	Endpoint	Value	Reference(s)
Ethanesulfonic acid	594-45-6	Not specified	Oral, Dermal	GHS Classification	Harmful if swallowed, Harmful in contact with skin	[4]
Sodium ethanesulfonate	5324-47-0	Not specified	Not specified	GHS Classification	Causes skin and serious eye irritation, May cause respiratory irritation	[5]
Ethyl ethanesulfonate	1912-30-7	Rat	Intravenous	TDLo	10 mg/kg	[6][7]
2-(Cyclohexylamino)ethanesulfonic acid	103-47-9	Rat	Oral	LD50	> 2,000 mg/kg	[7]
Isopropyl ethanesulfonate	14245-62-6	Not specified	Oral	GHS Classification	Harmful if swallowed	[7]

Table 2: Genotoxicity Data for **Ethanesulfonate** Compounds

Compound	CAS Number	Test System	Endpoint	Result	Reference(s)
Ethyl ethanesulfonate	1912-30-7	Salmonella typhimurium	Mutation	Positive	[6] [7]
Ethyl ethanesulfonate	1912-30-7	Microorganism	Mutation	Positive	[6] [7]

Table 3: GHS Hazard Classifications for **Ethanesulfonate** Compounds

Compound	CAS Number	Hazard Class	Hazard Statement	Reference(s)
Ethanesulfonic acid	594-45-6	Acute Toxicity, Oral (Category 4)	H302: Harmful if swallowed	[4]
Acute Toxicity, Dermal (Category 4)	H312: Harmful in contact with skin	[4]		
Skin Corrosion (Category 1)	H314: Causes severe skin burns and eye damage	[4]		
Serious Eye Damage (Category 1)	H318: Causes serious eye damage	[4]		
Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory Tract Irritation	H335: May cause respiratory irritation	[4]		
Corrosive to metals (Category 1)	H290: May be corrosive to metals	[4]		
Sodium ethanesulphonate	5324-47-0	Skin Irritation (Category 2)	H315: Causes skin irritation	[5]
Eye Irritation (Category 2)	H319: Causes serious eye irritation	[5]		
Specific Target Organ Toxicity - Single Exposure	H335: May cause respiratory irritation	[5]		

(Category 3),
Respiratory Tract
Irritation

Ethyl ethanesulfonate	1912-30-7	Skin Irritation (Category 2)	H315: Causes skin irritation	[7]
--------------------------	-----------	---------------------------------	---------------------------------	-----

Eye Irritation (Category 2)	H319: Causes serious eye irritation	[7]
--------------------------------	---	-----

Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory Tract Irritation	H335: May cause respiratory irritation	[7]
--	--	-----

Experimental Protocols

Detailed experimental protocols for the toxicological evaluation of **ethanesulfonate** compounds are not always fully available in published literature. However, standardized guidelines from organizations like the Organisation for Economic Co-operation and Development (OECD) are typically followed. Below are descriptions of the methodologies for key toxicological assays relevant to the data presented.

Acute Oral Toxicity - Acute Toxic Class Method (OECD 423)

This method is used to determine the acute oral toxicity of a substance. The principle of the test is a stepwise procedure with the use of a limited number of animals per step. The outcome of each step determines the subsequent step.

- **Test Animals:** Typically, young adult female rats are used.
- **Housing and Feeding:** Animals are housed in appropriate conditions with controlled temperature, humidity, and light cycle. Standard laboratory diet and drinking water are provided ad libitum.

- **Dose Administration:** The test substance is administered in a single dose by gavage using a stomach tube or a suitable intubation cannula.
- **Dosage:** A stepwise procedure is used where a group of three female rats is dosed at one of the defined dose levels (e.g., 5, 50, 300, and 2000 mg/kg body weight). The outcome of this first step (number of animals surviving) determines the next step, which could involve dosing another three animals at a higher, lower, or the same dose level.
- **Observation Period:** Animals are observed for mortality and clinical signs of toxicity for at least 14 days. Observations are made shortly after dosing and periodically during the first 24 hours, and then daily thereafter.
- **Endpoint:** The primary endpoint is mortality. Based on the number of mortalities at different dose levels, the substance is assigned to a GHS hazard category.

Bacterial Reverse Mutation Assay (Ames Test) (OECD 471)

The Ames test is a widely used method to assess the mutagenic potential of a chemical. It utilizes several strains of *Salmonella typhimurium* and *Escherichia coli* that are auxotrophic for an amino acid (histidine or tryptophan, respectively) due to mutations in the genes of the corresponding biosynthetic pathway.

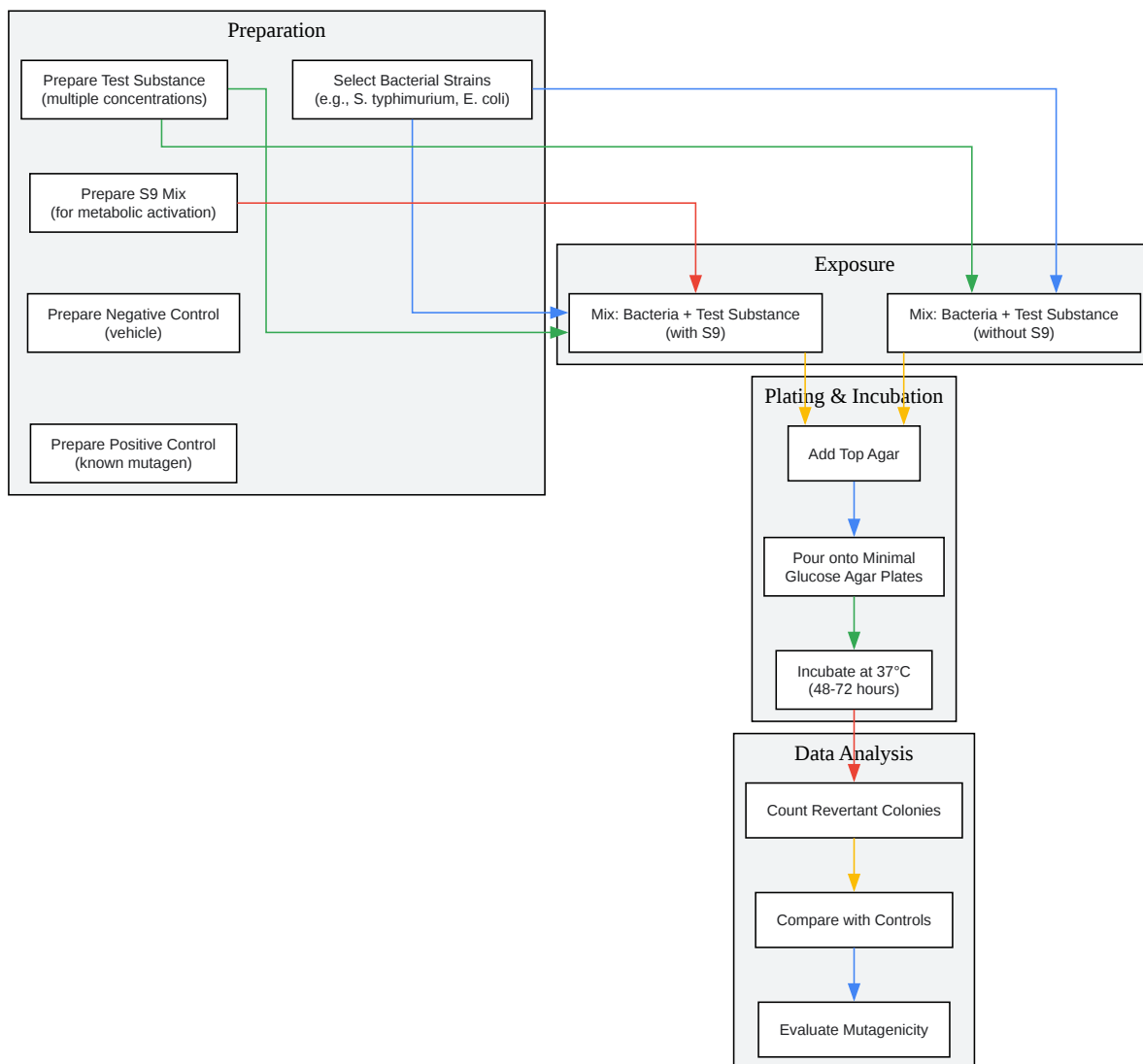
- **Principle:** The test detects mutations that cause a reversion of the original mutation, allowing the bacteria to synthesize the required amino acid and grow on a minimal medium lacking that amino acid.
- **Test Strains:** A set of specific bacterial strains is used to detect different types of mutations (e.g., base-pair substitutions and frameshift mutations).
- **Metabolic Activation:** The test is performed both in the absence and presence of a mammalian metabolic activation system (S9 mix), which is typically derived from the liver of rats pre-treated with an enzyme-inducing agent. This is to mimic the metabolic conversion of chemicals that may occur in vivo.
- **Procedure:**

- The test substance at various concentrations, the bacterial culture, and, if required, the S9 mix are combined.
- This mixture is then mixed with a molten top agar and poured onto the surface of a minimal glucose agar plate.
- The plates are incubated at 37°C for 48-72 hours.
- Endpoint: The number of revertant colonies on each plate is counted. A substance is considered mutagenic if it induces a concentration-related increase in the number of revertant colonies compared to the negative control.

Visualizations

Experimental Workflow for the Ames Test (OECD 471)

The following diagram illustrates the general workflow for conducting a bacterial reverse mutation assay, commonly known as the Ames test.



[Click to download full resolution via product page](#)

Caption: Workflow for the Bacterial Reverse Mutation Assay (Ames Test).

Signaling Pathways

Currently, there is a lack of specific information in the public domain detailing the signaling pathways that are directly modulated by simple **ethanesulfonate** compounds. Toxicological research on sulfonates has often focused on more complex molecules, such as per- and polyfluoroalkyl substances (PFAS), where specific interactions with cellular signaling pathways have been identified. For simple **ethanesulfonates**, the primary toxicological concerns identified are related to their corrosive and irritant properties, which are generally considered to be direct chemical effects on tissues rather than specific signaling pathway-mediated events. Further research is needed to elucidate any potential interactions of simple **ethanesulfonate** compounds with specific cellular signaling cascades.

Conclusion

This technical guide has summarized the currently available toxicological data for **ethanesulfonate** compounds. While GHS classifications provide a general understanding of the hazards associated with ethanesulfonic acid and its sodium salt, there is a notable lack of comprehensive quantitative toxicity data for these basic structures. More detailed data is available for some of their more complex derivatives. The provided experimental protocols for key toxicological assays offer a framework for understanding how such data are generated. The absence of specific signaling pathway information for simple **ethanesulfonates** highlights a gap in the current toxicological knowledge and suggests an area for future research. Professionals working with these compounds should exercise caution in accordance with the available safety information and consider the potential for data gaps in their risk assessments.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Ethanesulfonic acid | 594-45-6 [amp.chemicalbook.com]
- 2. pharmaffiliates.com [pharmaffiliates.com]
- 3. Ethanesulfonic acid | C2H6O3S | CID 11668 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 4. Sodium ethanesulphonate | C₂H₅NaO₃S | CID 4192170 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. echemi.com [echemi.com]
- 6. Ethyl ethanesulfonate | C₄H₁₀O₃S | CID 74704 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. ECHA CHEM [chem.echa.europa.eu]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Toxicological Data of Ethanesulfonate Compounds]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1225610#toxicological-data-of-ethanesulfonate-compounds]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com